

Understanding Chalcomycin and Its Antimicrobial Profile

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Compound Focus: Chalcomycin

CAS No.: 20283-48-1

Cat. No.: S626525

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Chalcomycin is a 16-membered macrolide antibiotic produced by *Streptomyces bikiniensis* [1]. Its activity is primarily directed against Gram-positive bacteria, and it is known to inhibit protein synthesis [1].

The table below summarizes the historical antimicrobial activity data for **chalcomycin** against susceptible bacterial strains:

Bacterial Strain	MIC ($\mu\text{g/ml}$)	Notes	Source
Staphylococcus aureus (11 strains)	MIC ₅₀ : 0.19 (Range: 0.05 - 0.78)	50% of strains inhibited	[1]
Streptococcus pyogenes (2 strains)	0.19 and 0.78	Individual strain results	[1]
Various Mycoplasma species	Potent activity	Not susceptible to other macrolides	[1]

Protocol: Broth Microdilution Assay for Chalcomycin

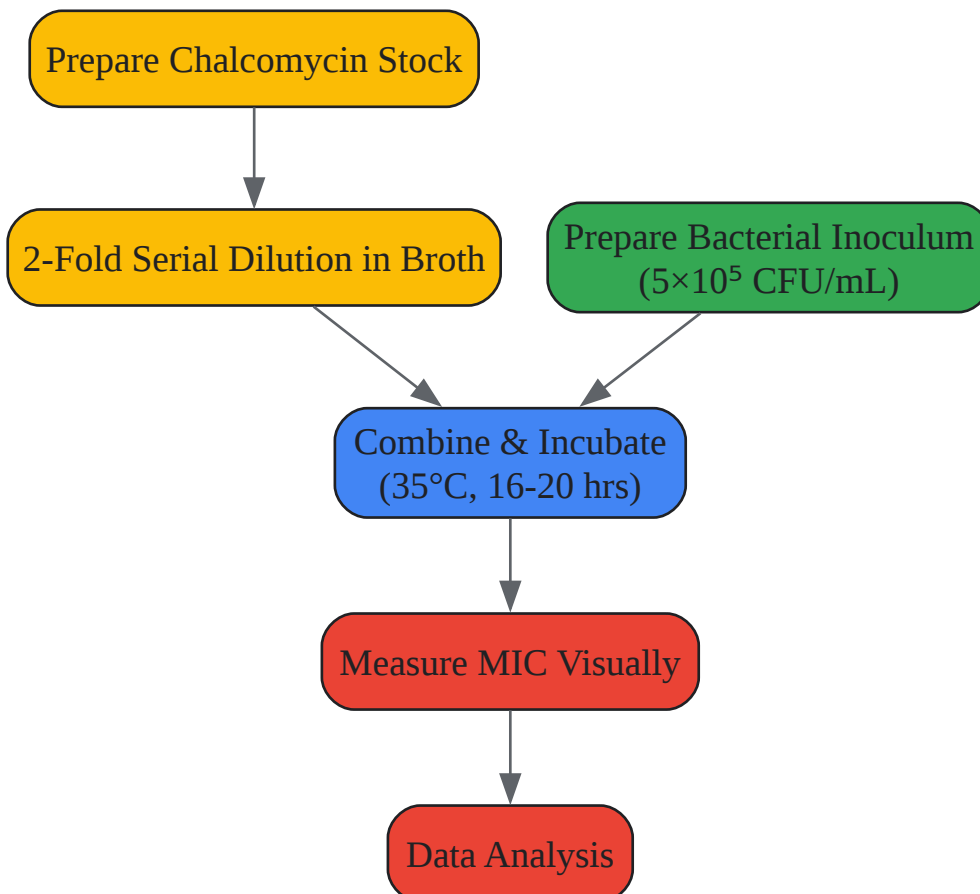
This is a standardized method for determining the Minimum Inhibitory Concentration (MIC) of antimicrobial compounds, adaptable for **chalcomycin**.

Materials and Equipment

- **Test Compound: Chalconmycin** standard. Prepare a stock solution in a suitable solvent (e.g., DMSO), and then dilute in broth. The final concentration of solvent should not affect bacterial growth (typically $\leq 1\%$).
- **Bacterial Strains:** Typically Gram-positive strains like *Staphylococcus aureus* (e.g., ATCC 29213) and *Streptococcus pyogenes* [1]. Include quality control strains.
- **Culture Media:** Cation-adjusted Mueller-Hinton Broth (CAMHB). For fastidious organisms like *S. pyogenes*, supplement with lysed horse blood (2-5% v/v).
- **Equipment:** Sterile 96-well U-bottom microtiter plates, multichannel pipettes, incubator, spectrophotometer for standardizing bacterial inoculum.

Experimental Workflow

The following diagram outlines the key steps in the broth microdilution assay procedure:



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Detailed Procedure

• Step 1: Preparation of Dilution Series

- Add 100 μL of broth to all wells of a 96-well plate from column 2 to column 12.
- Add 100 μL of the **chalconmycin** stock solution to the first well of the row (column 1).
- Perform a two-fold serial dilution by transferring 100 μL from column 1 to column 2, mixing, and continuing to column 11. Discard 100 μL from column 11. Column 12 serves as the growth control (no antibiotic).

• Step 2: Preparation of Inoculum

- Grow the bacterial test strain to mid-logarithmic phase.
- Adjust the turbidity of the bacterial suspension to a 0.5 McFarland standard, which equals approximately $1\text{-}2 \times 10^8$ CFU/mL.
- Further dilute this suspension in broth to achieve a final concentration of about 5×10^5 CFU/mL.

• Step 3: Inoculation and Incubation

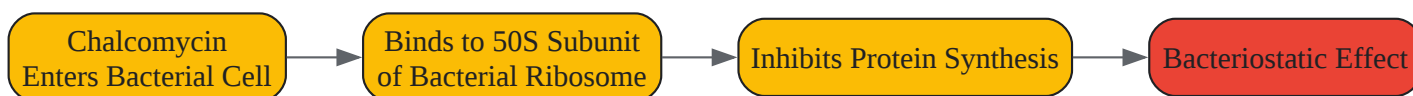
- Add 100 μL of the prepared inoculum (5×10^5 CFU/mL) to each well, from column 1 to column 11. This results in a final test volume of 200 μL and a final bacterial density of $\sim 2.5 \times 10^5$ CFU/mL.
- Add 100 μL of sterile broth to column 12 (sterility control).
- Cover the plate and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours under normal atmospheric conditions.

• Step 4: Reading and Interpreting Results

- After incubation, examine the plates visually. The MIC is defined as the **lowest concentration of chalconmycin that completely inhibits visible growth** of the organism [2] [3].
- The growth control well must show visible turbidity, and the sterility control must be clear for the test to be valid.

Mechanism of Action and Considerations for Research

Understanding the mechanism of a compound is crucial for interpreting assay results.



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- **Mechanism: Chalcomycin** inhibits bacterial protein synthesis by binding to the 50S subunit of the bacterial ribosome [1]. A unique feature of its structure is the neutral sugar **d-chalcose** at the C-5 position, unlike other macrolides that have an aminosugar. The absence of a positive charge from an amino group may influence its binding affinity and spectrum [1].
- **Synergy Testing (Checkerboard Assay):** To evaluate if **chalcomycin** acts synergistically with other antibiotics, a checkerboard microdilution assay can be performed [2] [3]. This involves testing the compounds in combination across a matrix of concentrations. The Fractional Inhibitory Concentration (FIC) Index is then calculated to determine synergy (FIC ≤ 0.5), indifference (>0.5 to ≤ 4), or antagonism (>4).

Important Research Gaps and Notes

- **Lack of Recent Data:** Most specific biological data for **chalcomycin** is from older studies. Its activity against contemporary, multidrug-resistant (MDR) clinical isolates is not well-documented [1].
- **Scope of Activity:** Historically, **chalcomycin** showed modest activity against Gram-positive bacteria but was not developed as a drug [1]. Its potent activity against *Mycoplasma* species is a notable feature worth further investigation [1].
- **Safety Note: Chalcomycin** has also been shown to inhibit protein synthesis in mammalian cells (e.g., HeLa cells) [1], which is an important consideration for any drug development efforts.

Reference List

- **Chalcomycin** biosynthesis gene cluster from *Streptomyces bikiniensis*. (2004). *Antimicrobial Agents and Chemotherapy*, 48(12), 4703–4712. [1]
- Synthesis and antibacterial activity of some heterocyclic chalcone analogues. (2012). *Molecules*, 17(6), 6684–6696. [2]
- Antimicrobial activity of novel chalcones and modulation of virulence factors in hospital strains of *Acinetobacter baumannii* and *Pseudomonas aeruginosa*. (2019). *Microbial Pathogenesis*, 131, 186–196. [3]

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To cite this document: Smolecule. [Understanding Chalcomycin and Its Antimicrobial Profile].

Smolecule, [2026]. [Online PDF]. Available at:

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